

Proper Disposal of C₅₅H₇₀MgN₄O₆ (Chlorophyll b)

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Compound of Interest

Compound Name: C₅₅H₇₀MgN₄O₆

Cat. No.: B16340566

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For Researchers, Scientists, and Drug Development Professionals: Essential Safety and Disposal Information

The chemical compound **C₅₅H₇₀MgN₄O₆** is identified as Chlorophyll b, a natural pigment found in plants and algae that is integral to photosynthesis.^{[1][2][3]} While generally not classified as a hazardous substance, proper disposal procedures are necessary to ensure laboratory safety and environmental protection.^[4] Adherence to local, regional, and national regulations is paramount, as these may impose more stringent requirements.^[4]

Chemical and Physical Properties

A summary of the key quantitative data for Chlorophyll b is presented below.

Property	Value
Molecular Formula	C ₅₅ H ₇₀ MgN ₄ O ₆
Molar Mass	907.492 g·mol ⁻¹
Appearance	Green solid
Odor	Odorless
Melting Point	~125 °C (257 °F; 398 K)
Solubility in Water	Insoluble

(Data sourced from multiple references)[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)

Step-by-Step Disposal Protocols

The appropriate disposal method for Chlorophyll b depends on the quantity and form of the waste. The following protocols provide a procedural guide for safe handling and disposal.

Small Quantities (Milligram to Gram Scale)

For small residual amounts of Chlorophyll b, such as what might remain on lab equipment after an experiment:

- Decontamination of Lab Ware: Wash glassware and equipment with an appropriate solvent (e.g., ethanol, acetone) to remove all traces of the compound.
- Solvent Waste Collection: Collect the solvent rinseate in a designated, properly labeled hazardous waste container for halogenated or non-halogenated solvents, in accordance with your institution's chemical hygiene plan.
- Final Cleaning: After the initial solvent rinse, lab ware can be washed with soap and water.

Bulk Quantities and Unused Product

For larger quantities of expired or unused Chlorophyll b:

- **Regulatory Consultation:** Always consult your institution's Environmental Health and Safety (EHS) office and refer to local and state regulations before proceeding.^[6]
- **Waste Identification:** The material must be clearly labeled as "Chlorophyll b" waste.
- **Disposal Options:**
 - **Licensed Landfill:** The material may be suitable for burial in a licensed landfill.^[6]
 - **Incineration:** Controlled incineration in a licensed facility, potentially mixed with a suitable combustible material, is another disposal option.^{[6][7]}
- **Packaging:** Ensure the waste is securely packaged in a sealed, appropriate container to prevent leaks or spills during transport.

Contaminated Materials and Spill Cleanup

In the event of a spill or for the disposal of materials contaminated with Chlorophyll b (e.g., paper towels, absorbent pads):

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including gloves, safety glasses, and a lab coat.
- **Containment:** Isolate the spill area.
- **Cleanup:** For solid spills, carefully sweep up the material to avoid generating dust.^{[4][6]} Place the swept material and any contaminated items into a sealed bag or container.
- **Disposal:** Label the container as "Chlorophyll b contaminated waste" and dispose of it through your institution's hazardous waste program, following the same guidelines as for bulk quantities.

Empty Container Disposal

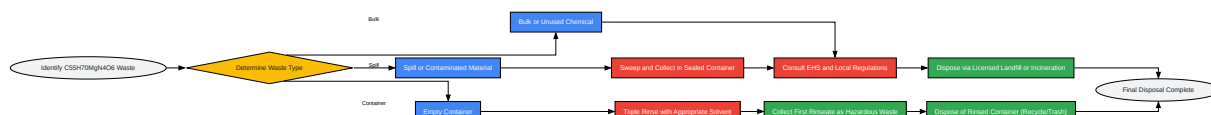
Proper disposal of empty containers is crucial to prevent chemical cross-contamination.

- **Thorough Rinsing:** The container must be thoroughly emptied. The first rinse with a suitable solvent should be collected and disposed of as hazardous waste.^[8]

- Subsequent Rinses: For containers that held highly concentrated or toxic materials, the first three rinses must be collected as hazardous waste.[8]
- Final Disposal: Once thoroughly rinsed and air-dried, the container can often be recycled or disposed of as non-hazardous solid waste. The original label should be defaced or removed.

Disposal Decision Workflow

The following diagram illustrates the logical steps for determining the proper disposal procedure for **C55H70MgN4O6**.



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Caption: Disposal decision workflow for **C55H70MgN4O6**.

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References

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- [3. 519-62-0 CAS MSDS \(Chlorophyll b\) Melting Point Boiling Point Density CAS Chemical Properties \[chemicalbook.com\]](#)
- [4. resources.finalsite.net \[resources.finalsite.net\]](#)
- [5. magnesium methyl \(3R,21S,22S\)-16-ethenyl-11-ethyl-12-formyl-17,21,26-trimethyl-4-oxo-22-\[3-oxo-3-\[\(E,7R,11R\)-3,7,11,15-tetramethylhexadec-2-enoxy\]propyl\]-23,25-diaza-7,24-diazanidahexacyclo\[18.2.1.15,8.110,13.115,18.02,6\]hexacosa-1,5,8\(26\),9,11,13\(25\),14,16,18,20\(23\)-decaene-3-carboxylate | C55H70MgN4O6 | CID 46926108 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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